

Synthesis and Application of 1,2-Diarachidoyl-rac-glycerol for Advanced Research

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Compound of Interest

Compound Name: 1,2-Diarachidoyl-rac-glycerol

Cat. No.: B1643924

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

1,2-Diarachidoyl-rac-glycerol is a saturated diacylglycerol (DAG) containing two 20-carbon arachidic acid chains. As a key lipid second messenger, it plays a crucial role in a variety of cellular signaling pathways, primarily through the activation of protein kinase C (PKC) isozymes.[1][2][3] Its well-defined chemical structure and physical properties make it an invaluable tool for researchers studying lipid metabolism, membrane dynamics, and signal transduction. These application notes provide a detailed protocol for the chemical synthesis of **1,2-diarachidoyl-rac-glycerol**, its characterization, and its application in cell culture-based assays for investigating cellular signaling.

Data Presentation

Table 1: Physicochemical Properties of **1,2-Diarachidoyl-rac-glycerol**

Property	Value
Molecular Formula	C ₄₃ H ₈₄ O ₅ [4]
Molecular Weight	681.1 g/mol [4]
Appearance	Solid[4]
Purity	≥98%
Solubility	Chloroform (50 mg/ml)[4]
Storage Temperature	-20°C[4]

Table 2: Typical Yields for the Synthesis of **1,2-Diarachidoyl-rac-glycerol**

Reaction Step	Product	Starting Material	Typical Yield (%)
1	rac-1-O-Tritylglycerol	rac-Glycerol	70-80
2	1-O-Trityl-2,3-diarachidoyl-rac-glycerol	rac-1-O-Tritylglycerol	85-95
3	1,2-Diarachidoyl-rac-glycerol	1-O-Trityl-2,3-diarachidoyl-rac-glycerol	90-95
Overall	1,2-Diarachidoyl-rac-glycerol	rac-Glycerol	53-72

Experimental Protocols

Protocol 1: Synthesis of 1,2-Diarachidoyl-rac-glycerol

This protocol describes a representative chemical synthesis of **1,2-diarachidoyl-rac-glycerol** starting from commercially available rac-glycerol. The synthesis involves protection of the primary hydroxyl group, acylation with arachidic acid, and subsequent deprotection.

Materials:

- rac-Glycerol
- Trityl chloride
- Pyridine
- Arachidic acid
- Dicyclohexylcarbodiimide (DCC)
- 4-(Dimethylamino)pyridine (DMAP)
- Dichloromethane (DCM)
- Boric acid
- Silica gel for column chromatography
- Hexane
- Ethyl acetate
- Methanol
- Hydrochloric acid (HCl)

Procedure:

- Protection of Glycerol:
 - Dissolve rac-glycerol (1 equivalent) and trityl chloride (1.1 equivalents) in anhydrous pyridine.
 - Stir the reaction mixture at room temperature for 16-24 hours.
 - Remove the pyridine under reduced pressure.
 - Dissolve the residue in dichloromethane and wash with water and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by silica gel column chromatography to obtain rac-1-O-tritylglycerol.
- Acylation with Arachidic Acid:
 - Dissolve rac-1-O-tritylglycerol (1 equivalent), arachidic acid (2.2 equivalents), and DMAP (0.2 equivalents) in anhydrous dichloromethane.
 - Cool the solution to 0°C and add DCC (2.2 equivalents) portion-wise.
 - Stir the reaction at 0°C for 1 hour and then at room temperature for 12-18 hours.
 - Filter the reaction mixture to remove the dicyclohexylurea byproduct.
 - Concentrate the filtrate and purify the residue by silica gel column chromatography to yield 1-O-trityl-2,3-diarachidoyl-rac-glycerol.
- Deprotection:
 - Dissolve the trityl-protected diacylglycerol in a mixture of dichloromethane and methanol.
 - Add a catalytic amount of hydrochloric acid.
 - Stir the mixture at room temperature for 2-4 hours, monitoring the reaction by thin-layer chromatography (TLC).
 - Neutralize the reaction with a saturated solution of sodium bicarbonate.
 - Extract the product with dichloromethane.
 - Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate.
 - Purify the final product, **1,2-diarachidoyl-rac-glycerol**, by silica gel column chromatography. Due to potential acyl migration, a final purification step using borate-impregnated TLC may be employed to separate 1,2- and 1,3-diacylglycerol isomers.[5]

Characterization:

- Thin-Layer Chromatography (TLC): Monitor the progress of the reactions and assess the purity of the final product.
- Mass Spectrometry (MS): Confirm the molecular weight of the synthesized compound.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirm the chemical structure and stereochemistry of the final product.

Protocol 2: Preparation of 1,2-Diarachidoyl-rac-glycerol for Cell Culture Applications

Materials:

- **1,2-Diarachidoyl-rac-glycerol**
- Sterile ethanol or DMSO
- Sterile phosphate-buffered saline (PBS)
- Cell culture medium appropriate for the cell line
- Sonicator or vortex mixer

Procedure:

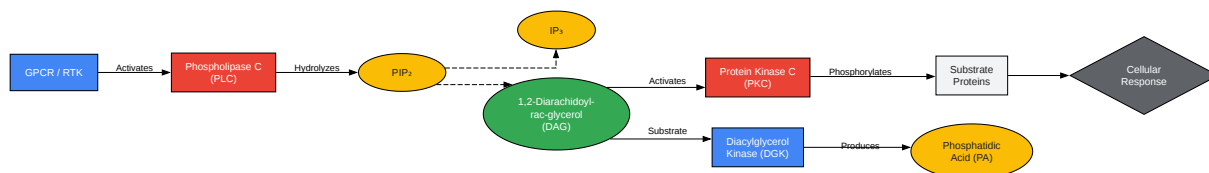
- Stock Solution Preparation:
 - Dissolve **1,2-diarachidoyl-rac-glycerol** in sterile ethanol or DMSO to prepare a concentrated stock solution (e.g., 10-50 mg/mL).
 - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Working Solution Preparation:
 - On the day of the experiment, thaw an aliquot of the stock solution.

- Dilute the stock solution in the appropriate cell culture medium to the desired final concentration.
- It is crucial to ensure proper dispersion of the lipid. This can be achieved by sonication or vigorous vortexing of the diluted solution.
- The final concentration of the solvent (ethanol or DMSO) in the culture medium should be kept to a minimum (typically <0.5%) to prevent solvent-induced cytotoxicity.[6] A vehicle control containing the same concentration of the solvent should always be included in the experiment.[6]
- Application to Cells:
 - Remove the existing medium from the cultured cells.
 - Add the freshly prepared medium containing **1,2-diarachidoyl-rac-glycerol** or the vehicle control to the cells.
 - Incubate the cells for the desired duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Signaling Pathways and Experimental Workflows

Diacylglycerol Signaling Pathway

Diacylglycerol (DAG) is a critical second messenger generated at the cell membrane upon the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) by phospholipase C (PLC). DAG activates a cascade of downstream signaling events, most notably through the recruitment and activation of protein kinase C (PKC) isoforms.[1][2][3] This activation leads to the phosphorylation of a multitude of substrate proteins, thereby regulating a wide array of cellular processes, including cell proliferation, differentiation, apoptosis, and secretion.[2][7] The signal is terminated by the phosphorylation of DAG to phosphatidic acid (PA) by diacylglycerol kinases (DGKs).[8]

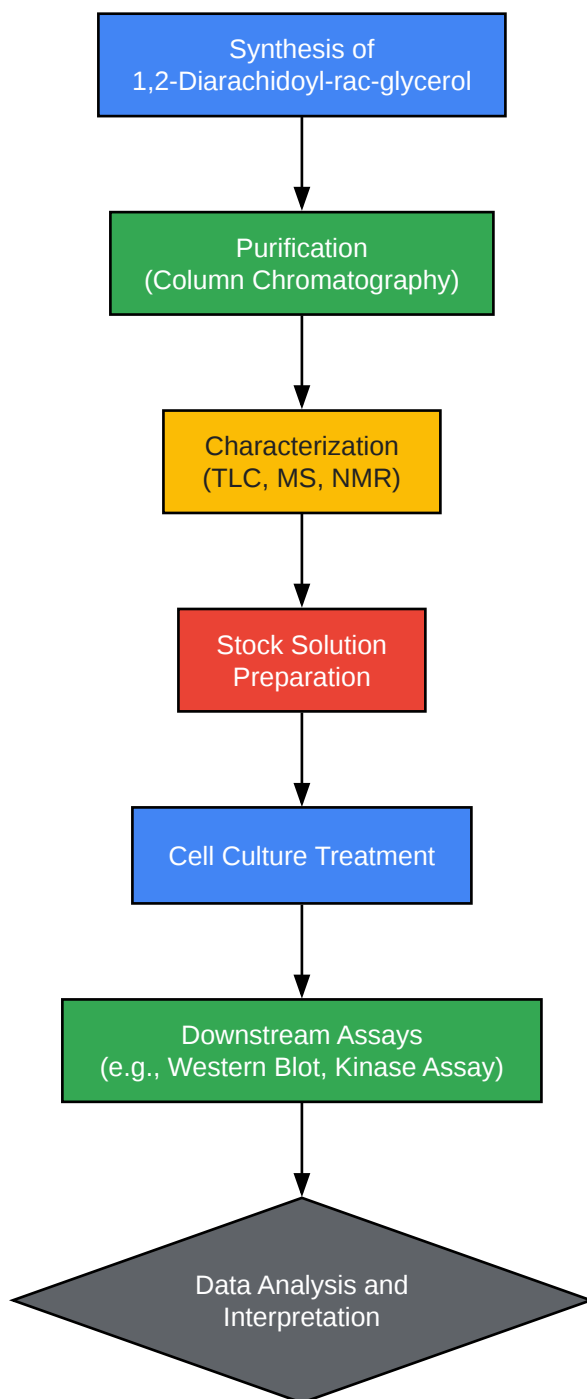


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Caption: Diacylglycerol (DAG) signaling pathway.

Experimental Workflow for Synthesis and Application

The following diagram illustrates the overall workflow from the synthesis of **1,2-diarachidoyl-rac-glycerol** to its application in cell-based assays and subsequent data analysis.



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Caption: Experimental workflow for **1,2-diarachidoyl-rac-glycerol**.

Applications in Research

- Activation of Protein Kinase C (PKC): As a stable, cell-permeable analog of endogenous DAG, **1,2-diarachidoyl-rac-glycerol** can be used to directly activate PKC isoforms in intact cells, allowing for the study of their downstream effects.
- Studies of Lipid-Protein Interactions: The defined structure of this diacylglycerol makes it suitable for in vitro binding assays with PKC and other DAG-binding proteins.
- Investigation of Membrane Properties: The incorporation of **1,2-diarachidoyl-rac-glycerol** into artificial membranes can be used to study its effects on membrane fluidity, curvature, and fusion.
- Drug Development: In the context of drug development, this compound can be used as a tool to investigate signaling pathways implicated in various diseases, including cancer and metabolic disorders. Its use in high-throughput screening assays can aid in the identification of novel inhibitors of the DAG/PKC pathway.
- Metabolic Studies: Labeled versions of **1,2-diarachidoyl-rac-glycerol** can be synthesized and used to trace its metabolic fate within cells, providing insights into lipid metabolism and storage.

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